

Kinetic Studies of Hydrogen Release from Ammonia Borane: Application Notes and Protocols

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Ammonia borane

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This document provides detailed application notes and protocols for conducting kinetic studies on the release of hydrogen from **ammonia borane** (NH_3BH_3). **Ammonia borane** is a promising hydrogen storage material due to its high hydrogen content (19.6 wt%) and stability. [1][2] Understanding the kinetics of hydrogen release is crucial for the development of efficient and practical hydrogen storage and delivery systems.

The primary methods for hydrogen release from **ammonia borane** are thermal decomposition, catalytic dehydrogenation, and hydrolysis.[2] This document will cover the kinetic analysis and experimental protocols for each of these methods.

Thermal Decomposition of Ammonia Borane

Thermal decomposition, or thermolysis, involves heating **ammonia borane** to induce the release of hydrogen. This process typically occurs in multiple steps at elevated temperatures. The dehydrogenation of neat **ammonia borane** generally starts at temperatures around 90-110°C.[3][4]

Kinetic Parameters

The thermal decomposition of **ammonia borane** is a complex process, and its kinetics can be influenced by factors such as heating rate and the presence of additives. The activation energy

(E_a) for the initial dehydrogenation step of pure **ammonia borane** has been reported to be as high as 168 kJ mol^{-1} .[\[5\]](#)

Method	Key Kinetic Parameters	Conditions	Reference
Thermal Decomposition	E_a : $\sim 168 \text{ kJ mol}^{-1}$	Solid-state, non-isothermal	[5]
Thermal Decomposition with Si Nanoparticles	Reduced activation energy	Isothermal, $90\text{-}150^\circ\text{C}$	[6]

Experimental Protocol: Thermogravimetric Analysis (TGA)

Thermogravimetric analysis is a fundamental technique to study the thermal decomposition of **ammonia borane** by monitoring its mass loss as a function of temperature.

Objective: To determine the onset temperature of decomposition and the mass loss associated with hydrogen release.

Materials:

- **Ammonia Borane** (NH_3BH_3)
- TGA Instrument
- Inert gas (e.g., Argon or Nitrogen)

Procedure:

- Place a small, accurately weighed sample of **ammonia borane** (typically $1\text{-}5 \text{ mg}$) into a TGA crucible.
- Place the crucible in the TGA furnace.

- Purge the furnace with an inert gas at a constant flow rate (e.g., 50 ml/min) to provide an inert atmosphere.[6]
- Heat the sample from room temperature to a final temperature (e.g., 250°C) at a constant heating rate (e.g., 3°C/min).[6]
- Record the mass loss of the sample as a function of temperature.
- The resulting TGA curve will show distinct steps corresponding to mass loss events, which primarily correspond to the release of hydrogen. The derivative of the TGA curve (DTG) can be used to identify the temperatures of maximum decomposition rates.

Catalytic Dehydrogenation of Ammonia Borane

The use of catalysts can significantly lower the temperature required for hydrogen release and improve the reaction kinetics.[4][7] Various transition metal-based catalysts, particularly those based on ruthenium, have been shown to be effective.[7]

Kinetic Parameters

Catalytic dehydrogenation can proceed at near-ambient temperatures. The reaction kinetics are often studied by measuring the rate of hydrogen evolution over time.

Catalyst	Apparent Activation Energy (Ea)	Reaction Order	Conditions	Reference
Ru/C	Similar for a series of catalysts	Varied from positive to negative with increasing AB concentration for Ru/TiO ₂	Methanol solvent, semi-batch reactor	[7]
Nano-nickel	-	-	Isothermal decomposition	[8]

Experimental Protocol: Isothermal Hydrogen Release Measurement

This protocol describes the measurement of hydrogen released from a solution of **ammonia borane** in the presence of a heterogeneous catalyst.

Objective: To determine the rate of hydrogen release and calculate kinetic parameters such as the turnover frequency (TOF).

Materials:

- **Ammonia Borane** (NH_3BH_3)
- Heterogeneous Catalyst (e.g., Ru/C)
- Solvent (e.g., methanol or an ionic liquid)^{[7][9]}
- Reaction flask (two-neck round bottom flask)
- Magnetic stirrer and stir bar
- Constant temperature bath
- Gas burette or mass flow controller to measure the volume of evolved gas
- Inert gas supply (e.g., Argon)

Procedure:

- Place a known amount of the catalyst into the reaction flask.
- Add a magnetic stir bar to the flask.
- Seal the flask and purge with an inert gas.
- Inject a known volume of the solvent into the flask and allow it to reach thermal equilibrium in the constant temperature bath with stirring.

- Prepare a stock solution of **ammonia borane** in the same solvent of a known concentration.
- Inject a specific volume of the **ammonia borane** solution into the reaction flask to initiate the reaction.
- Immediately start monitoring the volume of hydrogen gas evolved over time using a gas burette or a mass flow controller.
- Record the volume of hydrogen released at regular time intervals until the reaction ceases.
- The initial rate of hydrogen release can be determined from the slope of the initial linear portion of the volume vs. time plot.
- Repeat the experiment at different temperatures to determine the activation energy using the Arrhenius equation.

Hydrolysis of Ammonia Borane

Ammonia borane can react with water in a hydrolysis reaction to release hydrogen. This reaction is typically slow but can be significantly accelerated by catalysts.^[2] Ideally, one mole of **ammonia borane** reacts with two moles of water to produce three moles of hydrogen.^[2]

Kinetic Parameters

The hydrolysis of **ammonia borane** is often studied in the presence of a catalyst to achieve practical hydrogen release rates. A Langmuir-Hinshelwood kinetic model is often used to describe the reaction on a catalyst surface.^{[10][11]}

Catalyst	Activation Energy (E _a)	Adsorption Energy (ΔH _{ads})	Conditions	Reference
Ru/C	76 ± 0.1 kJ mol ⁻¹	-42.3 ± 0.33 kJ mol ⁻¹	Aqueous solution, 16-55°C	^[11]
Cu-MOF-74	32.1 kJ mol ⁻¹	-	Aqueous solution	^[12]

Experimental Protocol: Catalytic Hydrolysis in a Batch Reactor

This protocol outlines the procedure for studying the kinetics of **ammonia borane** hydrolysis using a solid catalyst in an aqueous solution.

Objective: To measure the rate of hydrogen production from the hydrolysis of **ammonia borane** and determine the reaction kinetics.

Materials:

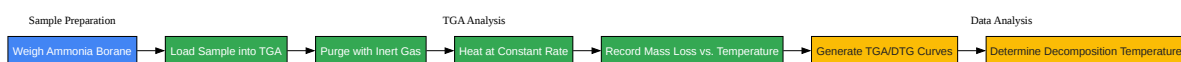
- **Ammonia Borane** (NH_3BH_3)
- Deionized Water
- Solid Catalyst (e.g., Ru/C)
- Reaction vessel (e.g., a jacketed glass reactor)
- Magnetic stirrer and stir bar
- Constant temperature water circulator
- Gas collection apparatus (e.g., gas burette)
- pH meter (optional)

Procedure:

- Add a known mass of the catalyst to the reaction vessel.
- Add a specific volume of deionized water and the magnetic stir bar.
- Seal the reactor and connect it to the gas collection apparatus.
- Use the water circulator to bring the reactor to the desired reaction temperature (e.g., 25°C).
- Dissolve a known amount of **ammonia borane** in a small amount of deionized water.

- Inject the **ammonia borane** solution into the reactor to start the hydrolysis reaction, ensuring vigorous stirring to suspend the catalyst particles.
- Monitor and record the volume of hydrogen evolved over time.
- The reaction is complete when no more gas is evolved.
- The rate of reaction can be determined from the rate of hydrogen evolution.
- To investigate the effect of reactant concentrations, vary the initial concentrations of **ammonia borane** and the amount of catalyst.
- Perform experiments at different temperatures to calculate the activation energy.

Visualizations



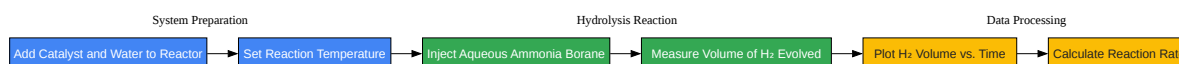
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Caption: Workflow for Thermal Decomposition Analysis using TGA.



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Caption: Workflow for Catalytic Dehydrogenation Kinetics.



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Caption: Workflow for **Ammonia Borane** Hydrolysis Study.

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- To cite this document: BenchChem. [Kinetic Studies of Hydrogen Release from Ammonia Borane: Application Notes and Protocols]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b087494#kinetic-studies-of-hydrogen-release-from-ammonia-borane]

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